

Application Notes and Protocols for Apiezon® L Grease in Sealing Environmental Chambers

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Apiezon® L is a silicone- and halogen-free ultra-high vacuum grease renowned for its exceptional properties in sealing and lubricating environmental chambers and other vacuum systems.[1][2][3][4] Its hydrocarbon base ensures it is resistant to the 'creep' and 'carry over' contamination often associated with silicone-based greases, making it an ideal choice for sensitive experiments where sample purity is paramount, such as in mass spectrometry and infrared spectroscopy.[1][2][5] This document provides detailed application notes, protocols, and technical data for the effective use of Apiezon® L grease in sealing environmental chambers.

Key Properties and Advantages

Apiezon® L grease offers several distinct advantages for sealing environmental chambers:

- **Ultra-High Vacuum Compatibility:** It exhibits an extremely low vapor pressure, making it suitable for ultra-high vacuum applications.[1][2][3]
- **Silicone-Free:** As a hydrocarbon-based grease, it prevents the silicone contamination that can interfere with sensitive analytical techniques and surface coating processes.[1][6]

- **Excellent Lubrication:** It provides superior lubrication for moving parts within a vacuum system while maintaining a reliable seal.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- **Radiation Resistance:** Apiezon® L shows a degree of radiation resistance, maintaining its properties even when exposed to radiation.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)
- **'Gettering' Action:** The grease has the ability to absorb potentially harmful chemical impurities and grease from metal and glass surfaces.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Easy Removal:** It is readily soluble in hydrocarbon solvents, allowing for straightforward cleaning and removal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative properties of Apiezon® L grease for easy reference and comparison.

Property	Value	Units	Notes
Vapor Pressure	7×10^{-11}	Torr	at 20°C[1][2][3][4][8]
Typical Working Temperature Range	10 to 30	°C	Designed for use at ambient temperatures. [1][2][4][8]
Dropping Point	42 to 52	°C	ASTM D566[7][8]
Thermal Conductivity	0.194	W/m°C	at 20°C[1][8]
Relative Density	0.896	-	at 20°C[8]
Outgassing Characteristics	<1	% TML	ASTM E595[8]
<0.1	% CVCM	ASTM E595[8]	
Radiation Resistance	Maintains excellent lubrication with a small increase in stiffness after exposure to 1 MGy of 4 MeV electrons.[2][3][5]		
Volume Resistivity	1.2×10^{16}	ohm cm	[1][8]
Permittivity	2.3	-	[1][8]
Loss Tangent	<0.0001	-	[1][8]

Material Compatibility

Proper material selection is crucial for ensuring a reliable and long-lasting seal.

Compatible Materials	Incompatible Materials
Viton	EPDM (ethylene propylene diene M-class rubber)[1][2]
Silicone	EPR (ethylene propylene rubber)[1][2]
Nitrile (>30% nitrile content)[1][2]	Butyl rubber[1][2]
Nylon	PVC seals[1][2]
Polyurethane	
Polyethylene	
Polypropylene	

Experimental Protocols

This protocol outlines the steps for the correct application of Apiezon® L grease to ensure a high-quality vacuum seal.

- Surface Preparation:
 - Thoroughly clean all surfaces to be sealed, including O-rings and mating flanges.
 - Wipe surfaces with a lint-free cloth dampened with a hydrocarbon solvent (e.g., toluene, xylene) to remove any existing grease, oils, or particulates. For a more environmentally friendly option, limonene can be used.[1]
 - Ensure surfaces are completely dry before applying the grease.
- Grease Application:
 - Apply a small, even amount of Apiezon® L grease directly to the O-ring or the sealing surface.
 - A thin, uniform layer is sufficient. Over-application can lead to contamination and is unnecessary for achieving a good seal.

- Spread the grease evenly using a clean, lint-free applicator or a gloved finger. The goal is to fill microscopic imperfections on the sealing surfaces.
- Assembly:
 - Carefully place the greased O-ring into its groove.
 - Assemble the environmental chamber components, ensuring that the sealing surfaces meet squarely and are not misaligned.
 - Tighten any clamps or bolts to the manufacturer's recommended torque specifications to ensure even pressure on the seal.

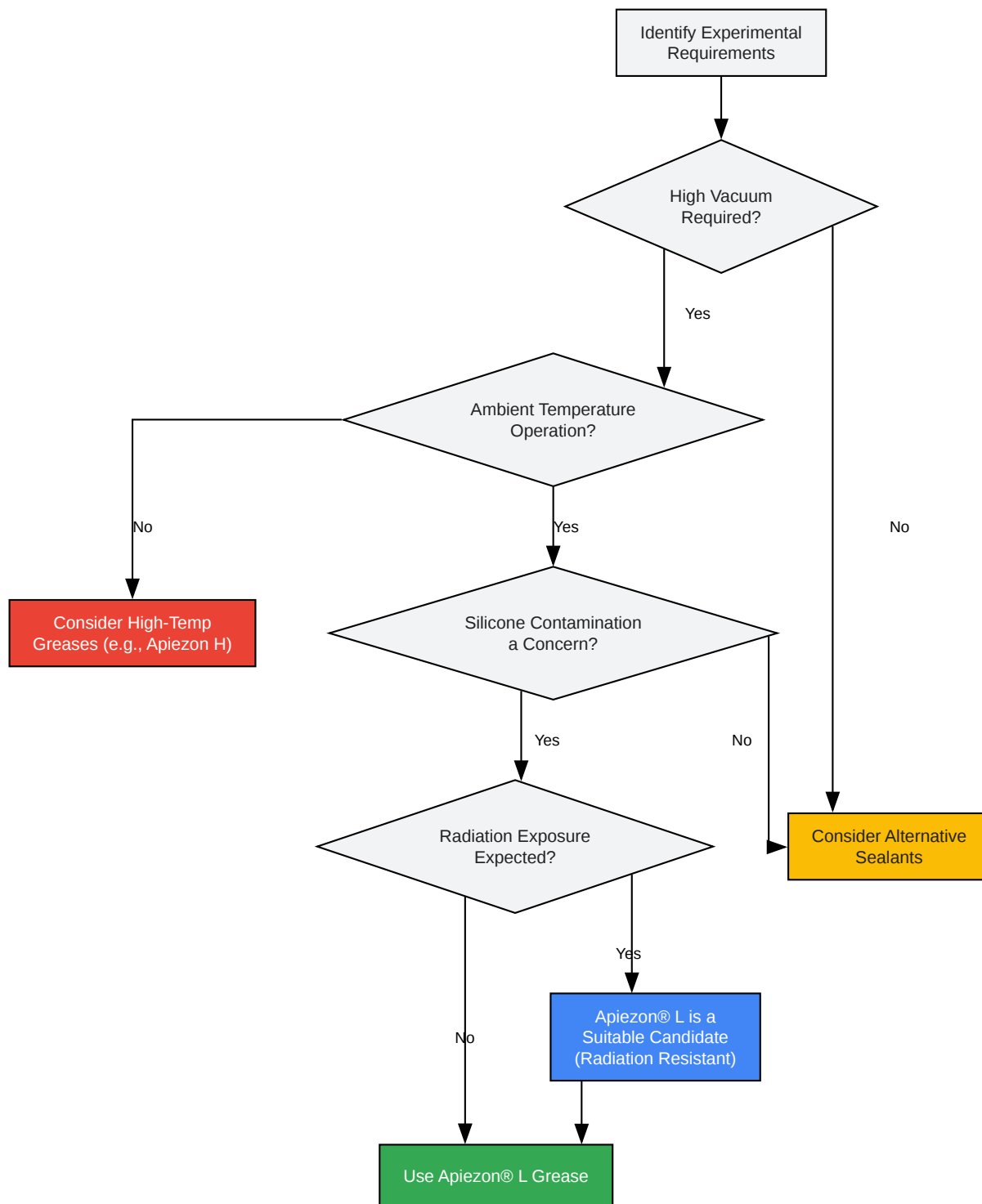
After sealing the chamber, it is essential to perform a leak test to verify the integrity of the seal.

- System Evacuation:
 - Connect the environmental chamber to a suitable vacuum pump.
 - Begin evacuating the chamber, monitoring the pressure with a calibrated vacuum gauge.
- Rate of Rise Test (Static Leak Test):
 - Once the desired base pressure is reached, isolate the chamber from the vacuum pump.
 - Record the pressure inside the chamber and start a timer.
 - Monitor the pressure over a set period. A significant rise in pressure indicates a leak.
 - The leak rate can be calculated using the formula: $\text{Leak Rate} = (\Delta P * V) / \Delta t$, where ΔP is the change in pressure, V is the volume of the chamber, and Δt is the elapsed time.
- Helium Leak Detection (Dynamic Leak Test):
 - For more sensitive leak detection, a helium leak detector is recommended.
 - Connect the leak detector to the vacuum system.
 - Evacuate the chamber to the required pressure for the leak detector to operate.

- Spray a small amount of helium gas around the potential leak points (seals, feedthroughs, welds).
- If a leak is present, the helium will be drawn into the chamber and detected by the mass spectrometer in the leak detector, indicating the location of the leak.
- Initial Removal:
 - Wipe away the majority of the grease using a clean, lint-free cloth.[\[1\]](#)
- Solvent Cleaning:
 - To remove any remaining residue, wash the surfaces with a hydrocarbon solvent such as toluene or xylene.[\[1\]](#) Limonene is a suitable environmentally friendly alternative.[\[1\]](#)
 - Note: Apiezon® L grease is not soluble in alcohols (e.g., ethanol, IPA) or ketones (e.g., acetone, MEK).[\[1\]](#)
- Final Rinse:
 - For critical applications, a final rinse with a clean solvent may be necessary to ensure all traces of the grease have been removed.

Visualization of Sealant Selection Workflow

The following diagram illustrates the logical workflow for selecting a sealant for an environmental chamber, culminating in the decision to use Apiezon® L grease.



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Caption: Workflow for selecting a sealant for environmental chambers.

Troubleshooting

Problem	Possible Cause	Solution
Leak detected after sealing	Insufficient grease applied.	Disassemble, clean, and reapply a slightly more generous, even layer of grease.
Damaged or incompatible O-ring.	Inspect the O-ring for nicks, cuts, or signs of degradation. Replace if necessary with a compatible material.	
Uneven clamping pressure.	Ensure all clamps and bolts are tightened to the manufacturer's specifications.	
Contamination in the chamber	Excess grease applied.	Use a minimal amount of grease necessary to create a seal.
'Creep' from a non-Apiezon grease.	Ensure only Apiezon® L or another suitable hydrocarbon grease is used.	
Difficulty in achieving base pressure	High outgassing from the grease.	This is unlikely with Apiezon® L due to its low vapor pressure. However, ensure the grease has not absorbed volatile compounds by using fresh grease from a sealed container.
A leak is present in the system.	Perform a thorough leak test as described in Protocol 4.2.	

By following these application notes and protocols, researchers, scientists, and drug development professionals can effectively utilize Apiezon® L grease to achieve reliable, long-lasting, and contamination-free seals in their environmental chambers.

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References

- 1. Kurt J. Lesker Company | Apiezon L Hydrocarbon Greases | Enabling Technology for a Better World [lesker.com]
- 2. apiezon.com [apiezon.com]
- 3. agarscientific.com [agarscientific.com]
- 4. Apiezon-L Vacuum Lubricant Grease [accuglassproducts.com]
- 5. scientificlabs.co.uk [scientificlabs.co.uk]
- 6. tedpella.com [tedpella.com]
- 7. static.mimaterials.com [static.mimaterials.com]
- 8. proscitech.com.au [proscitech.com.au]
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